

CAS number and molecular formula for Rhodium(III) chloride trihydrate.

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Compound of Interest

Compound Name: Rhodium(III) chloride trihydrate

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Rhodium(III) Chloride Trihydrate: A Technical Guide for Researchers

Rhodium(III) chloride trihydrate is a primary starting material for the synthesis of a wide array of rhodium-based catalysts and coordination complexes. As a water-soluble crystalline solid, it serves as a crucial precursor in academic research and industrial processes, particularly in the fields of organic synthesis, catalysis, and drug development. This guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its use, and a summary of its key applications.

Chemical and Physical Data

Rhodium(III) chloride trihydrate is a dark red-brown, deliquescent crystalline powder.^[1] The degree of hydration can vary, which is reflected in the different CAS numbers assigned to the hydrated forms.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	Rhodium(III) chloride trihydrate
Molecular Formula	$\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$ [2]
Molecular Weight	263.31 g/mol [2][3]
CAS Number	13569-65-8 (specifically for the trihydrate)[4][5]
	20765-98-4 (for the hydrate, $\text{RhCl}_3 \cdot x\text{H}_2\text{O}$)[6][7]
	[8]
IUPAC Name	trichlororhodium; trihydrate[5]
InChI	InChI=1S/3ClH.3H2O.Rh/h31H;31H2;/q;;;;;+3/p-3[2]
InChIKey	TYLYVJBCMQRFCB-UHFFFAOYSA-K[2][5]
SMILES	O.O.O.[Cl-].[Cl-].[Cl-].[Rh+3][2]

Table 2: Physical Properties

Property	Value
Appearance	Red-brown to dark brown crystalline powder[8] [9]
Melting Point	100 °C (decomposes)[1][6][10]
Solubility	Soluble in water, alcohol, hydrochloric acid, and alkali solutions.[1][8] Insoluble in ether.[1]
Density	~1 g/cm ³ (for trihydrate)[10]
Stability	Hygroscopic; loses crystal water upon strong heating.[1][8]

Table 3: Spectral Information

Technique	Description
103Rh NMR Spectroscopy	A valuable tool for characterizing rhodium(III) complexes in solution. Aqueous solutions of rhodium(III) chloride hydrate show several species, with proportions that change over time and with chloride concentration. [4] [11]
Infrared (IR) Spectroscopy	ATR-IR spectra are available for Rhodium(III) chloride hydrate (CAS 20765-98-4) for compound identification and characterization. [12]
Raman Spectroscopy	FT-Raman spectral data has been recorded for Rhodium(III) chloride trihydrate. [2]

Experimental Protocols

Rhodium(III) chloride trihydrate is most famously used as a precursor for the synthesis of Wilkinson's catalyst, chlorotris(triphenylphosphine)rhodium(I), a pivotal homogeneous catalyst for the hydrogenation of alkenes.

Protocol 1: Synthesis of Wilkinson's Catalyst ([RhCl(PPh₃)₃])

This procedure details the preparation of Wilkinson's catalyst from **rhodium(III) chloride trihydrate** in refluxing ethanol, where triphenylphosphine acts as both a ligand and a reducing agent.[\[13\]](#)

Materials:

- **Rhodium(III) chloride trihydrate** (RhCl₃·3H₂O)
- Triphenylphosphine (PPh₃)
- Absolute ethanol
- Diethyl ether

- 25 mL round-bottom flask
- Reflux condenser
- Magnetic stir bar and stir plate
- Heating mantle
- Hirsch funnel and suction filtration apparatus

Procedure:

- Place 20 mL of absolute ethanol into a 25-mL round-bottom flask containing a magnetic stir bar.
- Attach a reflux condenser and heat the ethanol to just below its boiling point using a heating mantle.
- Momentarily remove the condenser and add approximately 600 mg (a large excess) of triphenylphosphine to the hot ethanol. Stir until it is completely dissolved.[\[14\]](#)
- Once dissolved, again remove the condenser and add 100 mg of **rhodium(III) chloride trihydrate** to the solution.[\[14\]](#)
- Heat the mixture to a gentle reflux. The solution will initially turn a deep red-brown.
- Continue refluxing for approximately 20-30 minutes. During this time, the solution will slowly form yellow crystals, which then convert into shiny burgundy-red crystals of the final product.
[\[14\]](#)
- While the solution is still hot, collect the product crystals by suction filtration using a Hirsch funnel.[\[14\]](#)
- Wash the collected crystals with three 1 mL portions of hot ethanol, followed by three 1 mL portions of diethyl ether.[\[9\]](#)[\[14\]](#)
- Dry the crystals on the filter by maintaining continuous suction.

Protocol 2: Preparation of Rhodium(III) Chloride Hydrate

This protocol outlines a method for preparing rhodium trichloride hydrate from a chlororhodate solution, as described in patent literature.[\[15\]](#)

Materials:

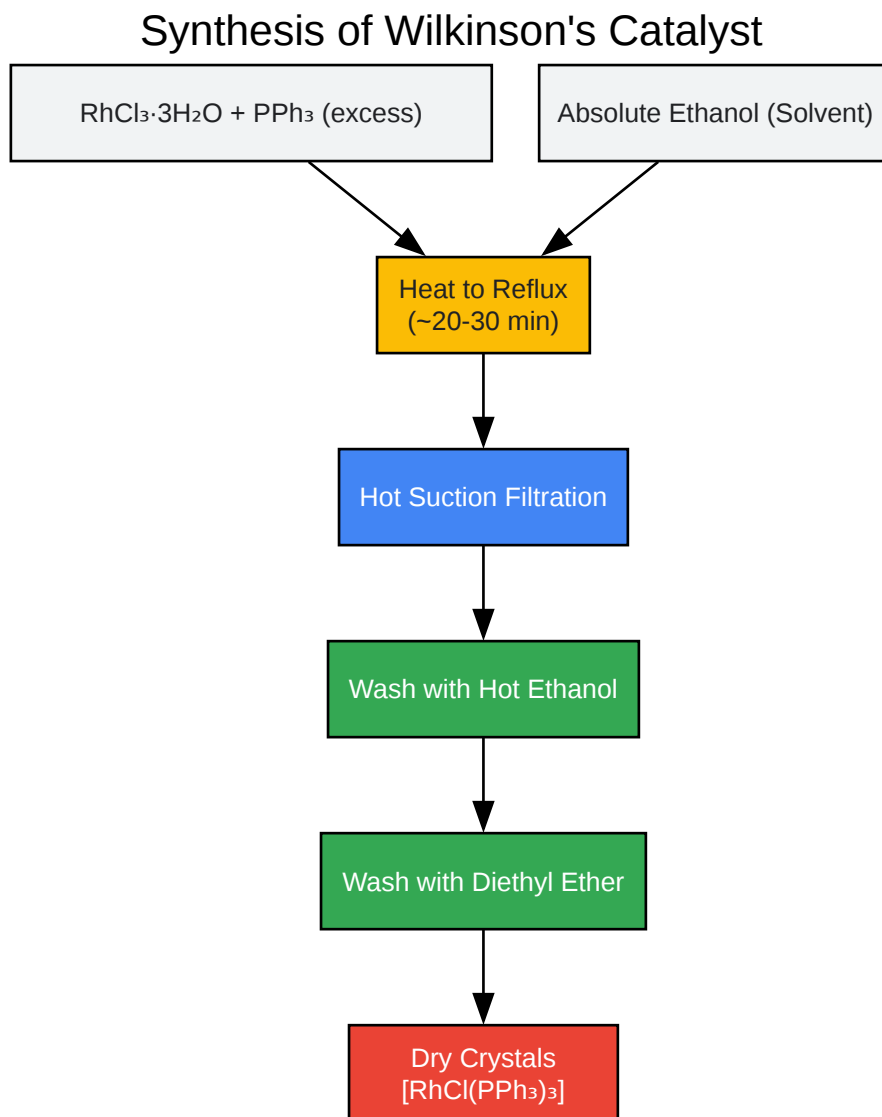
- Chlororhodate solution (e.g., from rhodium recovery processes)
- Reducing agent
- Chlorine gas
- Hydrochloric acid
- Rotary evaporator
- Reaction vessel suitable for chlorination

Procedure:

- Reduction to Rhodium Powder: React a chlororhodate solution with a suitable reducing agent to precipitate rhodium metal as a fine powder.
- Chlorination: React the obtained rhodium powder with chlorine gas at a temperature of 300-600 °C for 1-5 hours to yield a mixture containing anhydrous rhodium trichloride.[\[15\]](#)
- Acid Digestion: React the rhodium-containing mixture with hydrochloric acid (e.g., 15-20% mass concentration) at 50-70 °C for 1.5-2 hours. Filter the resulting solution to obtain a chlororhodic acid solution.[\[15\]](#)
- Evaporation and Crystallization: Perform rotary evaporation on the chlororhodic acid solution at approximately 60 °C to remove excess acid and water, leading to the crystallization of rhodium trichloride hydrate.[\[15\]](#)

Mandatory Visualization

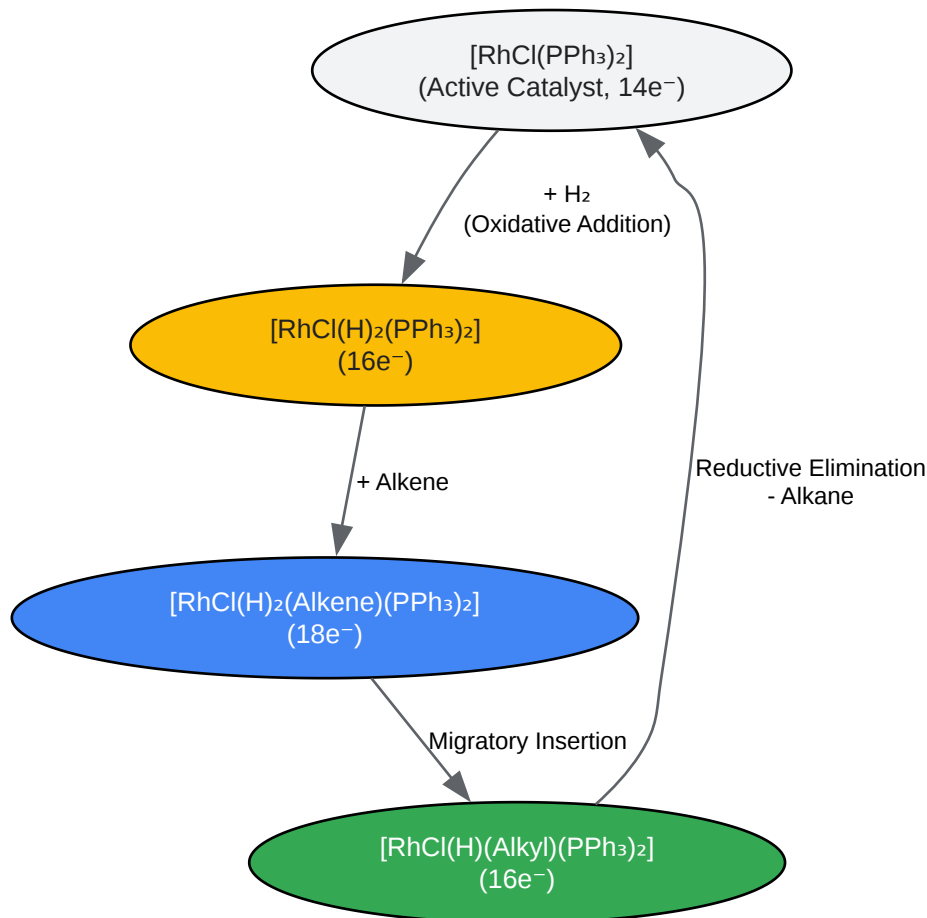
The following diagrams illustrate key experimental and logical workflows related to **Rhodium(III) chloride trihydrate**.



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Workflow for the synthesis of Wilkinson's Catalyst.

Catalytic Cycle for Alkene Hydrogenation



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Catalytic cycle of alkene hydrogenation by Wilkinson's Catalyst.

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